

Technical Support Center: Minimizing Contamination in Trace PCB Analysis

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Compound of Interest

Compound Name: 2,2',3,4',5,6,6'-heptachloro-1,1'-
biphenyl-13C12

Cat. No.: B15557769

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Welcome to the technical support center for trace Polychlorinated Biphenyl (PCB) analysis. This guide is designed for researchers, scientists, and drug development professionals who are navigating the complexities of detecting PCBs at ultra-low concentrations. Given the ubiquitous nature of PCBs, achieving accurate and reliable results hinges on a rigorous approach to contamination control.^{[1][2][3]} This resource provides in-depth troubleshooting guides and frequently asked questions to address the specific challenges you may encounter during your experiments.

The Challenge of Ubiquitous Contamination

Polychlorinated biphenyls (PCBs) are a group of synthetic organic chemicals that were widely used in various industrial and commercial applications, including electrical equipment, paints, and plastics, before being banned in many countries in the 1970s.^{[2][3]} Despite the ban, their chemical stability means they persist in the environment, leading to widespread background contamination.^[2] For scientists conducting trace analysis, this environmental prevalence presents a significant challenge, as even minute amounts of contamination can lead to inaccurate quantification and false positives. Common sources of PCB contamination in a

laboratory setting can be subtle and varied, ranging from building materials and electrical equipment to contaminated solvents and labware.[\[4\]](#)

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the sources of PCB contamination and fundamental preventative measures.

Q1: What are the most common sources of background PCB contamination in a laboratory?

A1: Background PCB contamination can originate from a multitude of sources, some of which are not immediately obvious. It is crucial to be aware of these potential inputs to maintain a clean analytical environment.

- **Laboratory Air:** Indoor air can contain volatilized PCBs from building materials such as caulking, sealants, and paints, especially in older buildings constructed before the PCB ban. [\[4\]](#) Old fluorescent light ballasts are also a known source.[\[2\]](#)[\[3\]](#)
- **Sample Handling and Storage:** Cross-contamination can occur through improper handling procedures. Human skin oils and hair can be sources of contamination.[\[5\]](#)[\[6\]](#) Using sample containers that are not certified to be free of PCBs can also introduce these compounds.[\[7\]](#) [\[8\]](#)
- **Chemicals and Reagents:** Solvents, acids, and other reagents may contain trace levels of PCBs. It is essential to use high-purity, PCB-free reagents and to test them before use.[\[9\]](#)
- **Laboratory Equipment and Glassware:** Any equipment or glassware that has been previously exposed to higher concentrations of PCBs can be a source of contamination if not properly decontaminated. This includes everything from extraction thimbles and glassware to pipette tips and autosampler vials.[\[10\]](#)
- **Environmental Samples:** The samples themselves, if not handled carefully, can cross-contaminate other samples, blanks, and equipment.

Q2: How can I effectively decontaminate glassware for trace PCB analysis?

A2: Rigorous cleaning of glassware is a critical step in minimizing background contamination. Standard laboratory washing is often insufficient for trace analysis.

Recommended Glassware Decontamination Protocol:

- **Initial Wash:** Wash glassware with a laboratory-grade detergent and rinse thoroughly with tap water, followed by a rinse with deionized water.
- **Solvent Rinse:** Rinse the glassware with a high-purity solvent such as acetone or hexane to remove organic residues.[\[9\]](#)[\[11\]](#)
- **Acid Bath:** For non-metallic labware, soaking in a dilute acid bath (e.g., 0.5 N hydrochloric acid) for at least 12 hours can help remove trace metal contaminants that may interfere with analysis.[\[12\]](#)
- **Baking:** Heat the glassware in a muffle furnace at a high temperature (e.g., 400°C) for several hours.[\[9\]](#) This process, known as "baking out," effectively removes volatile and semi-volatile organic compounds.
- **Final Rinse and Storage:** After cooling, rinse the glassware with high-purity solvent. Cover the openings with cleaned aluminum foil or store in a clean, dedicated cabinet to prevent re-contamination.[\[9\]](#)

Q3: What grade of solvents should I use, and how can I ensure their purity?

A3: For trace PCB analysis, it is imperative to use the highest purity solvents available (e.g., pesticide residue grade or equivalent). However, even high-purity solvents can sometimes contain detectable levels of PCBs.

Solvent Purity Verification and Purification:

- **Lot Testing:** Before using a new bottle of solvent, it is best practice to concentrate a large volume (e.g., 500 mL) down to a small volume (e.g., 1 mL) and analyze it by your GC

method to check for the presence of target PCBs.

- **Solvent Purification:** If contamination is found, distillation is a common method for purifying solvents.^[13] For some solvents, refluxing over a drying agent like sodium metal can help remove organochlorine impurities.^[9] Alternative methods include passing the solvent through a column packed with activated alumina.^[14]

Troubleshooting Guides

This section provides a systematic approach to resolving specific contamination issues that may arise during your analysis.

Scenario 1: High Levels of PCBs Detected in Method Blanks

A method blank is a sample of a clean matrix (e.g., reagent water or a clean solid matrix) that is carried through the entire analytical process, from extraction to analysis. It is a critical quality control measure to assess background contamination.

Troubleshooting Steps:

- **Isolate the Source of Contamination:** The first step is to systematically evaluate each component of your analytical process to pinpoint the source of the PCBs.
- **Instrument Blank Analysis:** Inject a "no injection" blank, which is a run with no injection made, to check for instrument carryover from a previous high-concentration sample.^[15] If peaks are present, the instrument itself is the source of contamination.
- **Solvent Blank Analysis:** Inject a pure solvent blank. If this is contaminated, the solvent or the injection syringe is the source.
- **Reagent and Glassware Check:** If the instrument and solvent are clean, the contamination is likely coming from the sample preparation stage. Analyze blanks that have only been exposed to specific reagents or pieces of glassware to isolate the contaminated item.

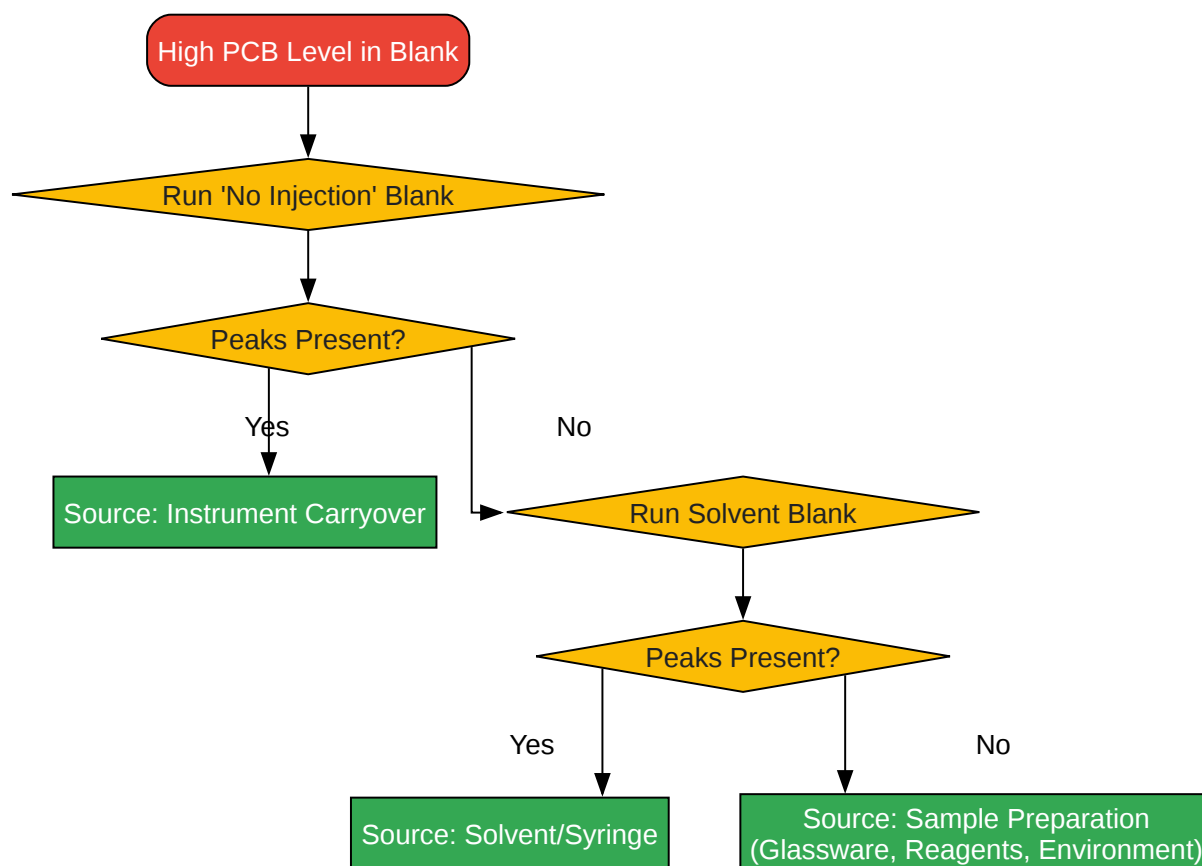
Corrective Actions:

- **Instrument Carryover:** If the instrument is the source, bake out the injector port and the front end of the GC column. In severe cases, the column may need to be replaced.
- **Contaminated Solvents/Reagents:** Discard the contaminated batch and test a new lot before use. Consider implementing a solvent purification step.
- **Contaminated Glassware/Apparatus:** Re-clean all glassware and equipment using the rigorous decontamination protocol outlined in the FAQ section.
- **Laboratory Environment:** If all other sources are ruled out, consider the laboratory air as a potential source. Minimize the time that samples and extracts are exposed to the open air.

Scenario 2: Differentiating Between Sample Contamination and Instrument Carryover

It can be challenging to distinguish between contamination introduced during sample preparation and carryover from a previous injection within the analytical instrument.

Decision Tree for Contamination Source Identification:



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Caption: Troubleshooting workflow for high PCB levels in blanks.

Data Presentation: Acceptable Blank Levels

The definition of an "acceptable" blank level can vary depending on the regulatory framework and the specific goals of the analysis. For highly sensitive methods like EPA Method 1668, very low levels are expected.

Quality Control Sample	Typical Acceptance Criteria (EPA Method 1668C)[16]	Corrective Action if Exceeded
Method Blank	Individual congener concentration < 20 pg/L.	Investigate and eliminate the source of contamination before proceeding with sample analysis. Re-extract and re-analyze the batch if necessary.
Rinsate Blank	Concentration levels should be below the specified criteria.	The source of contamination in the sampling equipment must be identified and eliminated before further sampling.

Experimental Protocols

Protocol 1: "Clean Hands/Dirty Hands" Sampling Technique

This technique is essential for collecting water samples for trace analysis to prevent contamination from the sampler. It is adapted from EPA Method 1669 for trace metals but is highly applicable to PCB sampling.[8]

Objective: To collect a water sample without introducing contaminants from the hands or sampling equipment.

Personnel:

- "Dirty Hands": This person handles the outer sample container and operates any necessary equipment. They do not touch the actual sample bottle.
- "Clean Hands": This person only handles the clean sample bottle and is responsible for collecting the sample.

Procedure:

- Both individuals put on clean, powder-free nitrile gloves.

- "Dirty Hands" opens the outer, sealed bag containing the clean sample bottle.
- "Clean Hands" reaches into the bag and removes the sample bottle, being careful not to touch the outside of the bag.
- "Clean Hands" removes the cap of the sample bottle.
- "Clean Hands" submerges the bottle to collect the sample, taking care not to touch the sides or bottom of the water body with the bottle.
- "Clean Hands" securely replaces the cap.
- "Clean Hands" places the sample bottle back into the clean inner bag.
- "Dirty Hands" seals the outer bag.

Caption: "Clean Hands/Dirty Hands" sampling workflow.

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